

solving solubility problems with 3-Acetamidocoumarin in biological assays

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Compound Focus: 3-Acetamidocoumarin

CAS No.: 779-30-6

Cat. No.: S575655

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Chemical Profile of 3-Acetamidocoumarin

The following table summarizes the key identifiers and physical properties of **3-Acetamidocoumarin** (CAS No. 779-30-6) that are relevant for experimental planning [1] [2] [3].

Property	Value / Description
CAS Number	779-30-6
Molecular Formula	$C_{11}H_9NO_3$
Molecular Weight	203.19 g/mol [1] / 203.20 g/mol [2]
Melting Point	205-207 °C (lit.) [1] [3]
Density	1.31±0.1 g/cm ³ (Predicted) [1]
Synonyms	N-(2-oxo-2H-chromen-3-yl)acetamide; 3-(Acetylamino)coumarin [1] [3]
Appearance	Powder to crystal, White to Light yellow to Light orange [1]

Property	Value / Description
Reported Biological Activities	Plays a role in biology and medicine; has been used in research related to the treatment of burns, brucellosis-rheumatic diseases, and cancer [3].

Safety and Handling Guidelines

Available safety information suggests that this compound should be handled with standard laboratory precautions [3].

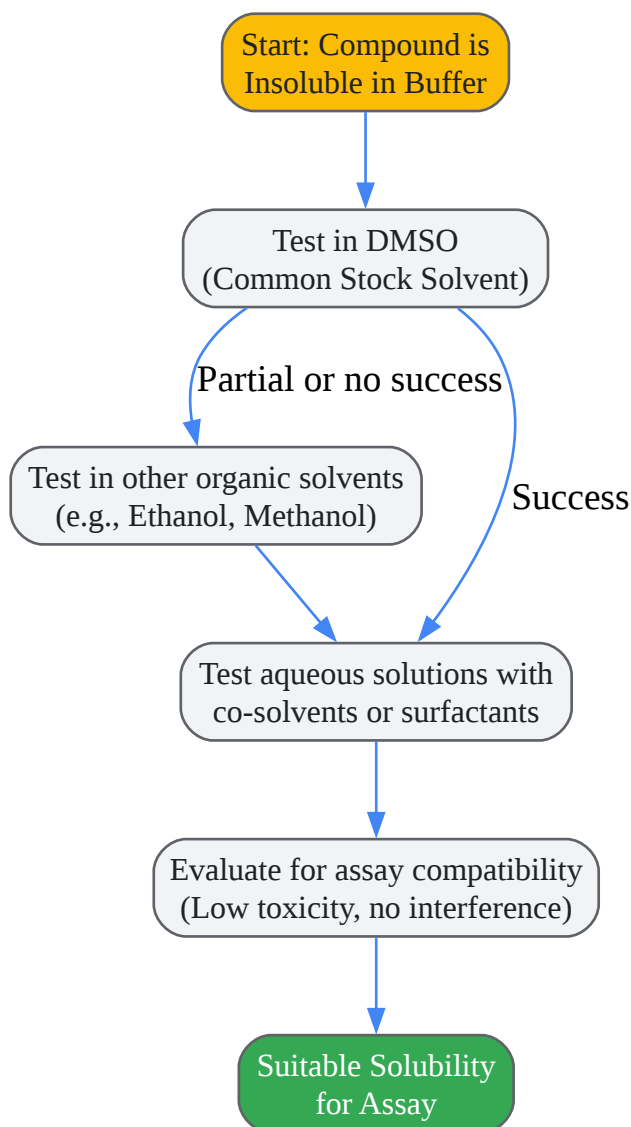
- **Potential Health Effects:** May cause eye and skin irritation. The toxicological properties have not been fully investigated [3].
- **Recommended Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and safety goggles. Use adequate ventilation to keep airborne concentrations below exposure limits [3].
- **Storage:** Store in a cool, dry place in a closed container [3].

Suggested Solubility Troubleshooting Approaches

Since direct data is unavailable, here are general strategies that researchers can apply to troubleshoot solubility issues with compounds like **3-Acetamidocoumarin**.

Solvent Screening

You can systematically test a range of solvents. A logical workflow for this process can be visualized in the following diagram:



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Physical and Chemical Modification

- **pH Adjustment:** If the compound has ionizable groups, using buffered solutions at different pH levels can improve solubility. The predicted pKa of **3-Acetamidocoumarin** is 12.73 ± 0.20 [1], which may inform this strategy.
- **Sonication and Heating:** Briefly sonicating or gently heating the sample in a chosen solvent can help disrupt the crystal lattice and facilitate dissolution.
- **Complexation Agents:** Using agents like cyclodextrins can form inclusion complexes that enhance the aqueous solubility of hydrophobic molecules.

Analytical Techniques for Verification

- **Visual Inspection:** Check for cloudiness or precipitate after dilution.
- **Light Scattering:** Use dynamic light scattering (DLS) to detect particulate matter.
- **Spectrophotometry:** Compare the observed absorbance against a standard curve in a known solvent to confirm concentration and solubility.

Paths for Further Investigation

To overcome the lack of specific protocols, you may need to:

- **Consult Specialized Databases:** Search for solubility data in databases like PubChem, SciFinder, or Reaxys.
- **Review Analogous Literature:** Look for studies on structurally similar coumarin derivatives, as their solubility challenges and solutions may be applicable.
- **Empirical Testing:** Conduct small-scale, controlled experiments to map the solubility profile of the compound in various solvents and under different conditions.

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References

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To cite this document: Smolecule. [solving solubility problems with 3-Acetamidocoumarin in biological assays]. Smolecule, [2026]. [Online PDF]. Available at:

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